

Essential Safety and Handling Guidance for FPR-A14

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568934

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IMMEDIATE ACTION REQUIRED: Before handling **FPR-A14**, it is imperative to obtain and thoroughly review the official Safety Data Sheet (SDS) from your supplier. The following information is based on general best practices for handling potent, solid research compounds and is intended as a supplementary guide. It does not replace the specific recommendations and data provided in the manufacturer's SDS.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure to **FPR-A14**. The following table summarizes recommended PPE, but specific requirements such as glove material and thickness must be confirmed from the official SDS.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). The required thickness and breakthrough time must be verified from the SDS.
Body Protection	A laboratory coat or chemical-resistant apron should be worn. For larger quantities or potential for significant exposure, chemical-resistant coveralls may be necessary.
Respiratory Protection	For handling powders outside of a certified chemical fume hood, a NIOSH-approved respirator with an appropriate particulate filter is recommended. The specific type of respirator should be selected based on the exposure potential and the occupational exposure limit (OEL) which, if established, will be listed in the SDS.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential for maintaining the integrity of **FPR-A14** and ensuring a safe laboratory environment.

Handling:

- **Engineering Controls:** All handling of solid **FPR-A14** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Procedural Controls:** Avoid the generation of dust. Use appropriate tools for weighing and transferring the compound.
- **Hygiene:** Wash hands thoroughly after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.
- Consult the product information sheet or SDS for specific storage temperature recommendations (e.g., -20°C or 4°C).
- Keep away from incompatible materials.

Disposal Plan

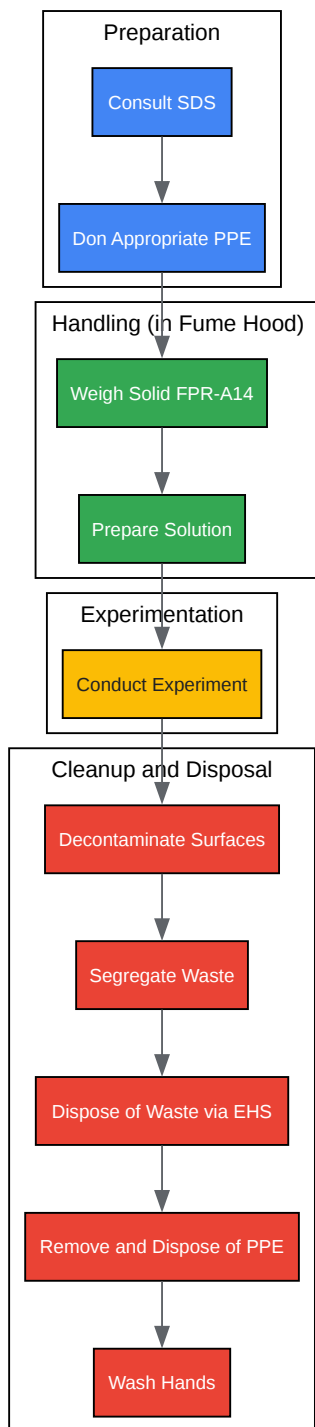
Dispose of **FPR-A14** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

Waste Category	Disposal Procedure
Unused FPR-A14	Dispose of as hazardous chemical waste through your institution's environmental health and safety (EHS) office. Do not dispose of down the drain or in regular trash.
Contaminated Labware	Glassware should be decontaminated if possible or disposed of as hazardous waste. Disposable plastics should be placed in a designated hazardous waste container.
Contaminated PPE	Used gloves, disposable lab coats, and other contaminated PPE should be collected in a sealed bag and disposed of as hazardous chemical waste.

Experimental Workflow for Safe Handling

The following diagram illustrates a standard workflow for handling **FPR-A14**, from preparation to disposal, emphasizing safety at each step.

FPR-A14 Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **FPR-A14**.

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